

Structural Analysis of the SIN4/MED16 Protein: A Technical Guide for Researchers

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Compound of Interest

Compound Name: SIN4 protein

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Introduction

SIN4, also known as Mediator of RNA polymerase II transcription subunit 16 (MED16), is a crucial component of the Mediator complex in *Saccharomyces cerevisiae*. As a subunit of the tail module of this complex, SIN4 plays a pivotal role in both the positive and negative regulation of transcription. It acts as a bridge, conveying regulatory signals from gene-specific transcription factors to the core RNA polymerase II machinery, thereby influencing chromatin structure and gene expression.[1][2][3][4] This technical guide provides an in-depth structural and functional analysis of the **SIN4 protein**, offering detailed experimental protocols and data to facilitate further research and drug development efforts targeting transcriptional regulation.

Structural and Physicochemical Properties of SIN4/MED16

While a high-resolution experimental structure of the isolated **SIN4 protein** is not yet available, computational models and data from studies on the entire Mediator complex provide significant insights into its architecture. The N-terminal region of SIN4 is predicted to form a seven-bladed beta-propeller structure, a common protein interaction motif.[5] The AlphaFold database provides a predicted three-dimensional structure of *S. cerevisiae* SIN4, which can be used for further structural analysis and hypothesis generation.

Table 1: Physicochemical and Structural Data for *S. cerevisiae* SIN4/MED16

Property	Value	Reference
Systematic Name	YNL236W	[3]
Aliases	MED16, BEL2, GAL22, SDI3, SSF5, SSN4, TSF3, RYE1, SSX3	[1][3]
Length (amino acids)	974	[1][3]
Molecular Weight (Da)	111,309.9	[3]
Isoelectric Point (pI)	8.78	[3]
Median Abundance (molecules/cell)	2633 +/- 913	[3]
Predicted Structure	--INVALID-LINK--	[6]
Subcellular Localization	Nucleus	[3]

The SIN4/MED16 Interactome

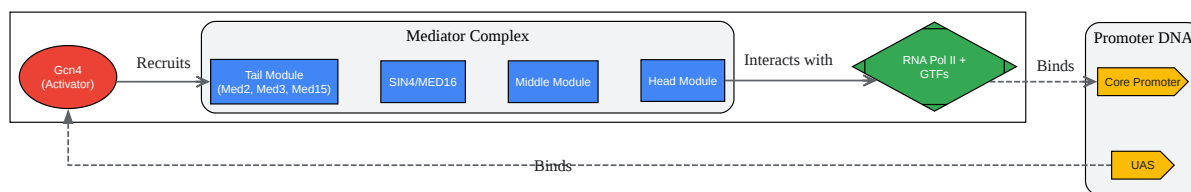
SIN4 functions as an integral part of the Mediator complex's tail module. Its interactions with other Mediator subunits are crucial for the structural integrity and function of the complex. Furthermore, the tail module, including SIN4, serves as a primary target for various transcriptional activators.

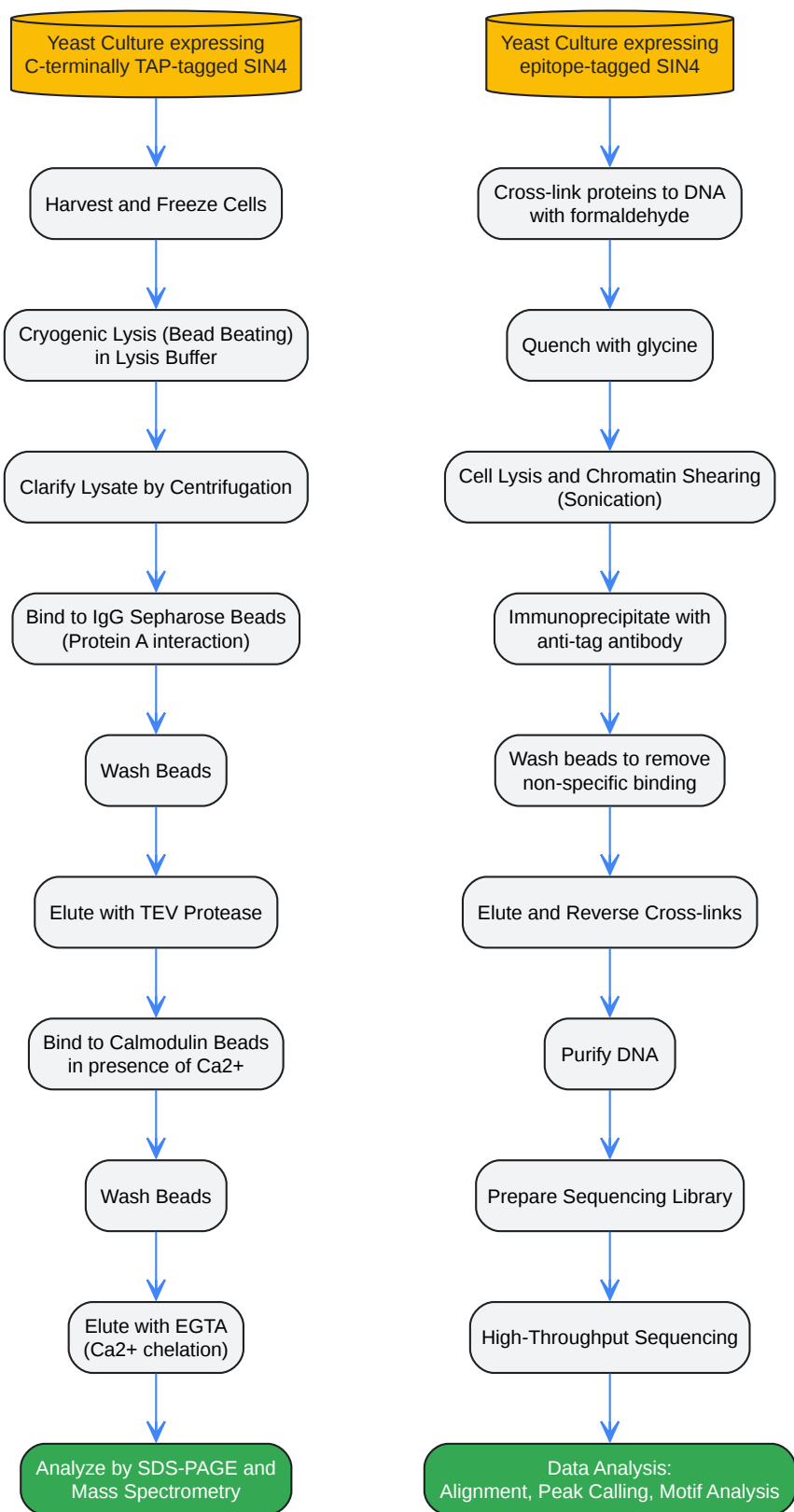
Table 2: Key Protein-Protein Interactions of SIN4/MED16

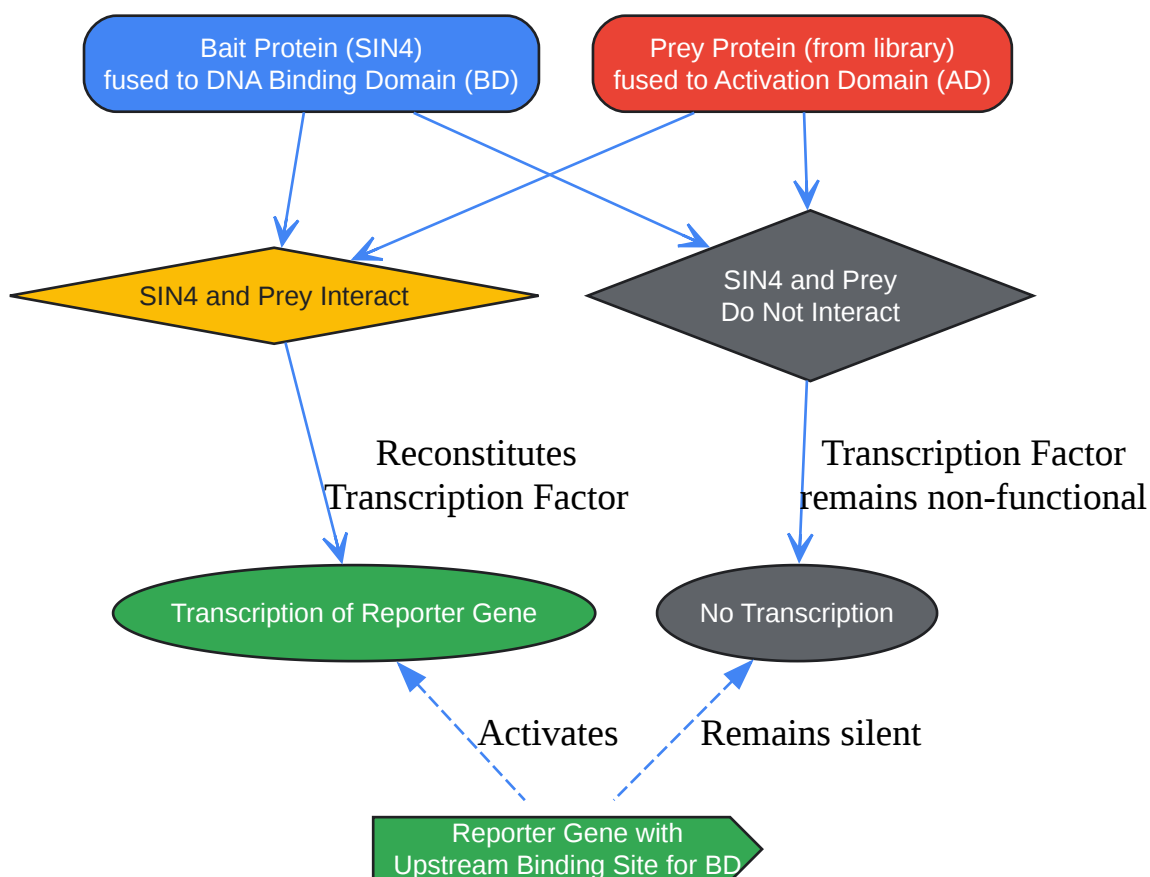
Interacting Protein	Module/Function	Evidence	Reference(s)
Med2	Mediator Tail Module	Yeast Two-Hybrid, Co-purification	[7] [8]
Med3	Mediator Tail Module	Yeast Two-Hybrid, Co-purification	[9]
Gal11 (Med15)	Mediator Tail Module	Yeast Two-Hybrid, Co-purification	[4] [7] [8]
Rgr1 (Med14)	Mediator Middle/Tail Bridge	Genetic and biochemical studies show loss of tail subunits with Med14 truncation.	[4] [10]
Gcn4	Transcriptional Activator	Genetic and biochemical evidence for interaction with the tail module.	[7] [11]
Gal4	Transcriptional Activator	Genetic and biochemical evidence for interaction with the tail module.	[7] [12]
Hog1	Mitogen-Activated Protein Kinase	Binary interaction detected.	[1]

Signaling Pathway: Recruitment of the Mediator Complex by a Transcriptional Activator

A primary function of the SIN4-containing tail module is to mediate the recruitment of the entire Mediator complex to specific gene promoters by interacting with DNA-bound transcriptional activators. This interaction initiates the assembly of the pre-initiation complex (PIC) and subsequent transcription by RNA polymerase II. The diagram below illustrates the recruitment of the Mediator complex by the transcriptional activator Gcn4 to a target gene promoter.







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